

UK-371804: A Technical Guide to its Serine Protease Selectivity Profile

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Compound of Interest

Compound Name: UK-371804

Cat. No.: B15614386

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Introduction

UK-371804 is a potent and highly selective inhibitor of urokinase-type plasminogen activator (uPA), a serine protease critically involved in cancer invasion and metastasis. Its ability to discriminate between uPA and other closely related serine proteases is a key attribute, minimizing off-target effects and enhancing its therapeutic potential. This technical guide provides an in-depth overview of the selectivity profile of **UK-371804**, including quantitative data, detailed experimental methodologies, and a visualization of its place within the uPA signaling pathway.

Data Presentation: Selectivity Profile of UK-371804

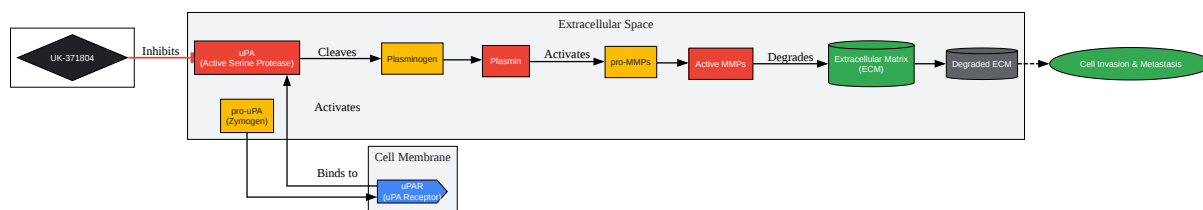
The inhibitory activity of **UK-371804** has been primarily characterized against uPA and its closely related physiological counterparts, tissue-type plasminogen activator (tPA) and plasmin. The following table summarizes the key quantitative data from the primary literature.

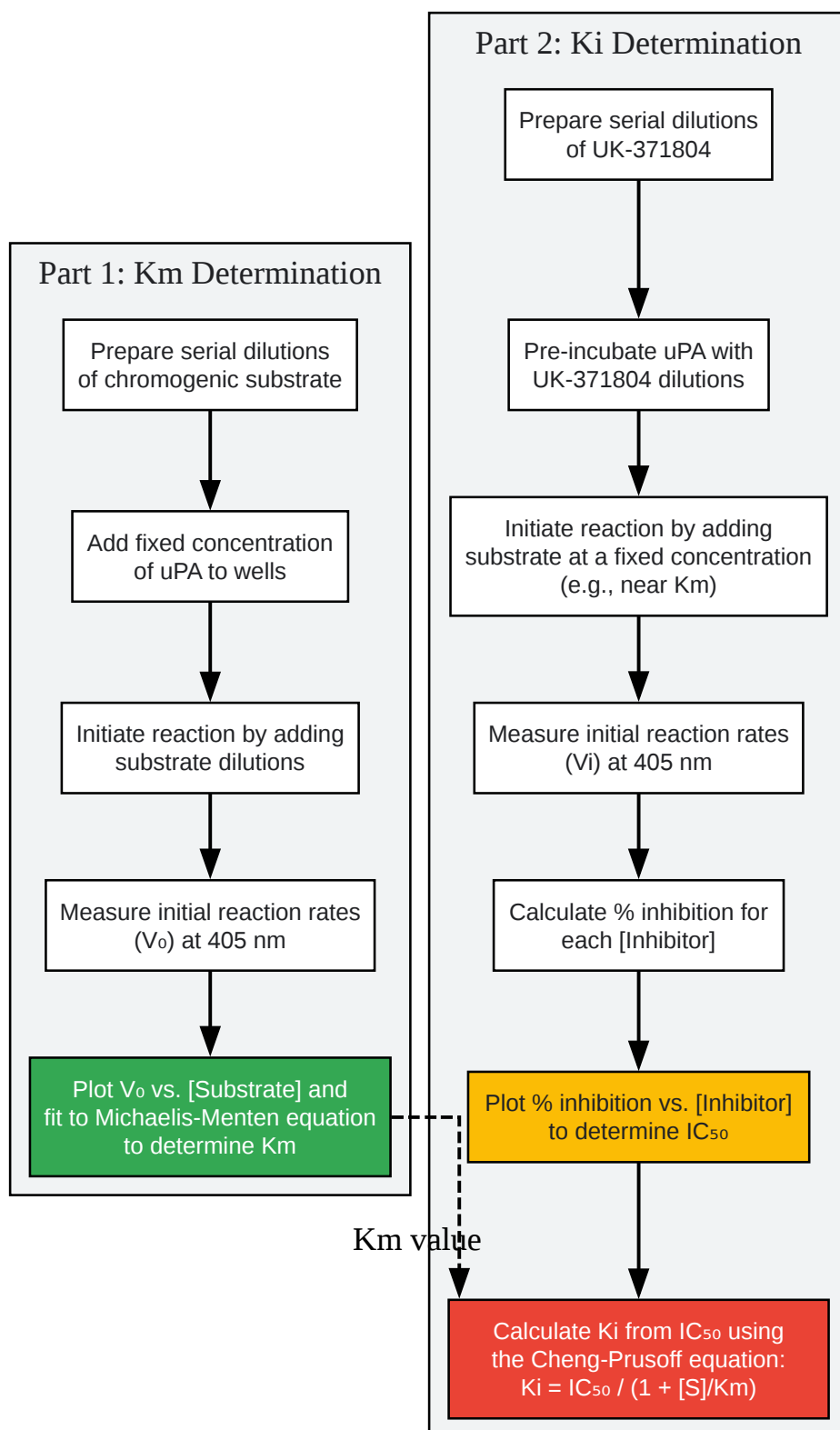
Serine Protease Target	Inhibition Constant (Ki)	Selectivity vs. uPA	IC50	Reference
Urokinase-type Plasminogen Activator (uPA)	10 nM	-	0.89 μ M (in human chronic wound fluid)	[1]
Tissue-type Plasminogen Activator (tPA)	>40,000 nM	4000-fold	Not Reported	[1]
Plasmin	>27,000 nM	2700-fold	Not Reported	[1]

Note: A comprehensive selectivity profile of **UK-371804** against a broader panel of serine proteases (e.g., trypsin, chymotrypsin, elastase, thrombin) is not readily available in the public domain based on extensive literature searches.

Signaling Pathway and Mechanism of Action

UK-371804 exerts its effect by competitively inhibiting the catalytic activity of uPA. The uPA/uPAR system plays a pivotal role in the degradation of the extracellular matrix (ECM), a crucial step in tumor cell invasion and metastasis. The following diagram illustrates the uPA signaling cascade and the point of intervention for **UK-371804**.





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References

- 1. T-PA Assays [practical-haemostasis.com]
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